

An In-depth Technical Guide to 1,12-Dodecanediol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 1,12-Dodecanediol

Cat. No.: B052552

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,12-Dodecanediol, a long-chain aliphatic diol, is a versatile chemical compound with significant applications across various industries, including cosmetics, polymers, and pharmaceuticals. Its unique molecular structure, featuring a twelve-carbon backbone with hydroxyl groups at both ends, imparts a desirable combination of hydrophobicity and reactivity. This technical guide provides a comprehensive overview of the CAS number, physicochemical properties, synthesis protocols, and key applications of **1,12-Dodecanediol**, with a particular focus on its relevance to research and drug development.

Core Properties of 1,12-Dodecanediol

The fundamental properties of **1,12-Dodecanediol** are summarized below, providing essential data for its handling, application, and analysis.

CAS Number: 5675-51-4[1][2][3][4]

Synonyms: Dodecamethylene glycol[1][2]

Physicochemical Data

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₆ O ₂	[1] [2] [4]
Molecular Weight	202.33 g/mol	[1] [2] [3]
Appearance	White powder or crystals	[1] [5]
Melting Point	79-84 °C	[1]
Boiling Point	188-190 °C at 12 mmHg; 324 °C at 1013 hPa	[1] [6]
Density	1.032 g/cm ³	[1]
Solubility	Soluble in alcohol and warm ether. Insoluble in water and petroleum ether.	[7] [8] [9]
Flash Point	176 °C (348.8 °F) - closed cup	[10]
Autoignition Temperature	300 °C	[11]

Synthesis of 1,12-Dodecanediol

1,12-Dodecanediol can be synthesized through various chemical routes. Two common laboratory-scale methods are the reduction of dodecanedioic acid and the Baeyer-Villiger oxidation of cyclododecanone followed by reduction of the resulting lactone.

Experimental Protocol: Synthesis via Reduction of Dodecanedioic Acid

This protocol details the reduction of dodecanedioic acid to **1,12-dodecanediol** using a hydrogenation catalyst.

Materials:

- Dodecanedioic acid (DDDA)
- Methanol

- Ruthenium on carbon (e.g., 2% Ru/C) catalyst
- High-pressure autoclave reactor equipped with a stirrer and temperature control
- Filtration apparatus
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- Esterification (optional but recommended): In a round-bottom flask, suspend dodecanedioic acid in methanol. Add a catalytic amount of a strong acid (e.g., sulfuric acid). Reflux the mixture for 4-6 hours to form dimethyl dodecanedioate. This step converts the diacid to its methyl ester, which can be more readily reduced.
- Hydrogenation:
 - Charge the high-pressure autoclave with dimethyl dodecanedioate (or dodecanedioic acid) and the ruthenium on carbon catalyst (typically 1-5% by weight of the substrate).
 - Add a suitable solvent, such as methanol.
 - Seal the reactor and purge it several times with nitrogen, followed by hydrogen.
 - Pressurize the reactor with hydrogen to the desired pressure (e.g., 50-100 atm).
 - Heat the reactor to the target temperature (e.g., 150-200 °C) with continuous stirring.
 - Maintain these conditions for 8-12 hours, monitoring the hydrogen uptake to determine the reaction's progress.
- Work-up and Purification:
 - After the reaction is complete, cool the reactor to room temperature and carefully vent the hydrogen.

- Filter the reaction mixture to remove the catalyst.
- Remove the solvent from the filtrate using a rotary evaporator.
- The crude **1,12-dodecanediol** can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield a white crystalline solid.
- Characterization:
 - Confirm the identity and purity of the synthesized **1,12-dodecanediol** using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and melting point determination.

Applications in Research and Drug Development

The unique properties of **1,12-dodecanediol** make it a valuable building block and excipient in various research and pharmaceutical applications.

- **Polymer Synthesis:** **1,12-Dodecanediol** is a key monomer in the synthesis of polyesters and polyurethanes.^[1] The long, flexible twelve-carbon chain imparts hydrophobicity, flexibility, and lower melting points to the resulting polymers, making them suitable for applications such as biodegradable materials for drug delivery and tissue engineering.
- **Drug Formulation:** It is explored as a potential excipient in drug formulations to enhance the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).^[1] Its role as an emollient and stabilizer is also utilized in topical and transdermal drug delivery systems.^[1]
- **Cosmetic and Personal Care Formulations:** In cosmetics, **1,12-dodecanediol** functions as an emollient, moisturizer, and stabilizer in creams and lotions, contributing to improved skin hydration and texture.^[1] Its low toxicity profile makes it suitable for products intended for sensitive skin.
- **Surfactant Production:** This diol is used in the synthesis of non-ionic surfactants, which are crucial components in detergents and cleaning products.^[1]

- Lubricants: **1,12-Dodecanediol** is incorporated into lubricant formulations, where it provides excellent viscosity and thermal stability.[1]

Experimental Workflow: Polyester Synthesis using 1,12-Dodecanediol

The following diagram illustrates a typical workflow for the synthesis of a polyester, such as poly(dodecylene adipate), from **1,12-dodecanediol** and a dicarboxylic acid via melt polycondensation.



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Caption: Workflow for polyester synthesis via melt polycondensation.

Safety and Handling

1,12-Dodecanediol is generally considered to be of low toxicity. According to available Safety Data Sheets (SDS), it is not classified as a hazardous substance.[5] However, standard laboratory safety practices should always be observed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling the compound.
- Inhalation: Avoid breathing dust. Ensure adequate ventilation. If inhaled, move to fresh air.[5]
- Skin Contact: Avoid contact with skin. In case of contact, wash off immediately with plenty of water.[5]
- Eye Contact: In case of contact with eyes, rinse immediately with plenty of water.[5]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[8] Keep away from oxidizing agents.[7]

This technical guide provides a foundational understanding of **1,12-dodecanediol** for professionals in research and development. The provided data and protocols are intended to facilitate its effective and safe use in various scientific and industrial applications.

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